

2-Undecenoic Acid: A Comparative Analysis of its Specificity Against Fungal Pathogens

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Compound of Interest

Compound Name: 2-Undecenoic Acid

Cat. No.: B108545

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In the landscape of antifungal research, the demand for agents with specific and effective mechanisms of action is ever-present. This guide provides a comprehensive comparison of **2-Undecenoic Acid**, a naturally derived fatty acid, against other common antifungal agents. The following analysis, targeted at researchers, scientists, and drug development professionals, delves into its performance, supported by experimental data, to elucidate its specificity against a range of fungal pathogens.

Comparative Antifungal Efficacy

2-Undecenoic Acid has demonstrated significant antifungal activity against a variety of fungal species, most notably *Candida albicans* and dermatophytes such as *Trichophyton* species. Its efficacy is rooted in its ability to disrupt the fungal cell membrane and interfere with critical physiological processes. The following table summarizes the Minimum Inhibitory Concentrations (MICs) of **2-Undecenoic Acid** in comparison to other widely used antifungal drugs against key fungal pathogens.

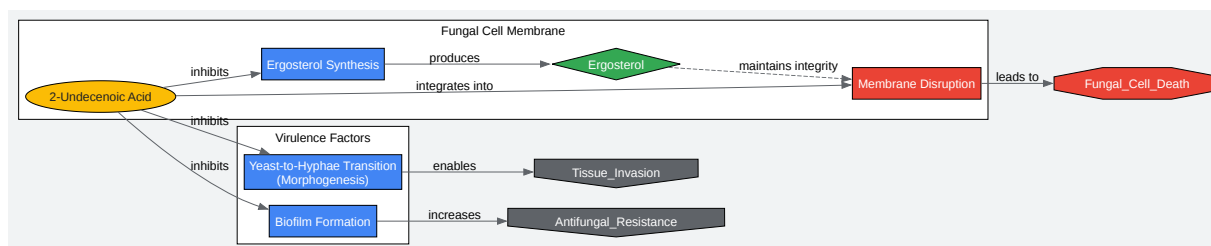
Antifungal Agent	Candida albicans (µg/mL)	Aspergillus fumigatus (µg/mL)	Trichophyton rubrum (µg/mL)
2-Undecenoic Acid	>3000	>168.9	Data Not Readily Available
Fluconazole	0.25 - 1.0	Resistant	0.25 - 8.0
Voriconazole	0.03 - 0.125	0.25 - 1.0	0.03 - 0.25
Amphotericin B	0.125 - 1.0	0.25 - 2.0	0.03 - 4.0

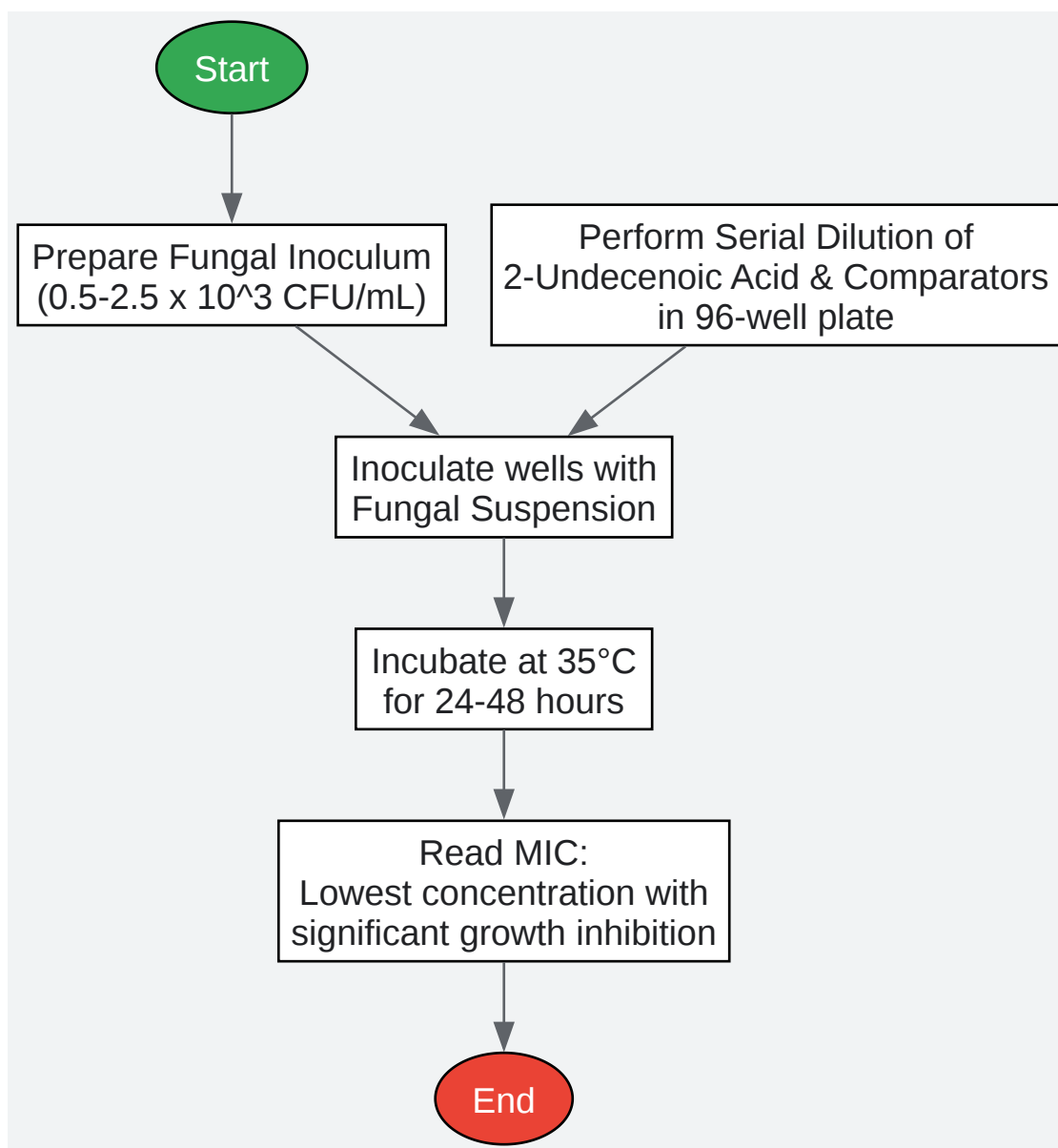
Note: MIC values can vary depending on the specific strain and testing methodology.

Mechanism of Action: A Multi-pronged Attack

The specificity of **2-Undecenoic Acid**'s antifungal action stems from a multi-faceted mechanism that primarily targets the fungal cell's structure and function.

- **Cell Membrane Disruption:** As a fatty acid, **2-Undecenoic Acid** integrates into the fungal cell membrane's lipid bilayer. This integration disrupts the membrane's integrity, leading to increased permeability and the leakage of essential intracellular components, ultimately causing cell death.[\[1\]](#)
- **Inhibition of Ergosterol Synthesis:** Evidence suggests that **2-Undecenoic Acid** can interfere with the synthesis of ergosterol, a vital component of the fungal cell membrane that is absent in mammalian cells.[\[1\]](#)[\[2\]](#) This targeted inhibition further compromises the structural and functional integrity of the fungal cell membrane.
- **Inhibition of Morphogenesis:** A key virulence factor for *Candida albicans* is its ability to transition from a yeast to a hyphal form. **2-Undecenoic Acid** has been shown to inhibit this morphological switch, a critical step in the establishment of infection.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This action reduces the pathogen's ability to invade host tissues.
- **Biofilm Inhibition:** Fungal biofilms present a significant challenge in clinical settings due to their inherent resistance to antifungal agents. **2-Undecenoic Acid** has demonstrated the ability to effectively inhibit the formation of *Candida albicans* biofilms.[\[3\]](#)[\[4\]](#)[\[6\]](#)





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